

Application Note: Synthesis of Methyl L-phenylalaninate Hydrochloride

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Compound of Interest

Compound Name: *L-Phenylalanine hydrochloride*

Cat. No.: B097370

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Abstract

This application note provides a detailed protocol for the laboratory-scale synthesis of methyl L-phenylalaninate hydrochloride, a crucial intermediate in the synthesis of various pharmaceuticals and peptides. The described method is a classic Fischer esterification of L-phenylalanine using methanol as both the solvent and a reactant, with thionyl chloride as the source of hydrochloric acid. This protocol offers a high-yield, straightforward procedure for obtaining the desired product in high purity. All quantitative data is summarized for clarity, and a detailed experimental workflow is provided.

Introduction

Methyl L-phenylalaninate hydrochloride is a key building block in organic synthesis, particularly in the construction of peptide-based therapeutics and other complex molecules. Its availability in high purity is essential for the successful execution of subsequent synthetic steps. The protocol outlined herein describes the esterification of the carboxylic acid group of L-phenylalanine in the presence of an acidic catalyst, which also protonates the amino group to form the hydrochloride salt. This method is widely used due to its efficiency and the relative ease of purification of the final product.

Experimental Protocol

The synthesis of methyl L-phenylalaninate hydrochloride is achieved through the reaction of L-phenylalanine with methanol in the presence of thionyl chloride.

Materials:

- L-phenylalanine
- Methanol (MeOH), anhydrous
- Thionyl chloride (SOCl₂)
- Ethyl acetate (EtOAc)
- Ethanol (EtOH)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Rotary evaporator
- Büchner funnel and filter flask
- Standard laboratory glassware

Procedure:

- A suspension of L-phenylalanine (9.03 g, 54.7 mmol) is prepared in anhydrous methanol (100 cm³).
- The suspension is cooled to 0 °C in an ice bath with continuous stirring.

- Thionyl chloride (6.0 cm³, 82.1 mmol) is added dropwise to the stirred suspension via a dropping funnel over a period of 15-20 minutes, ensuring the temperature remains at 0 °C.[1]
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and is stirred for 24 hours.[1]
- The solvent is then removed under reduced pressure using a rotary evaporator to yield the crude product.[1]
- The crude solid is recrystallized from a mixture of ethyl acetate and ethanol (95:5) to afford pure methyl L-phenylalaninate hydrochloride as a white solid.[1]
- The purified product is collected by vacuum filtration, washed with cold ethyl acetate, and dried under vacuum.

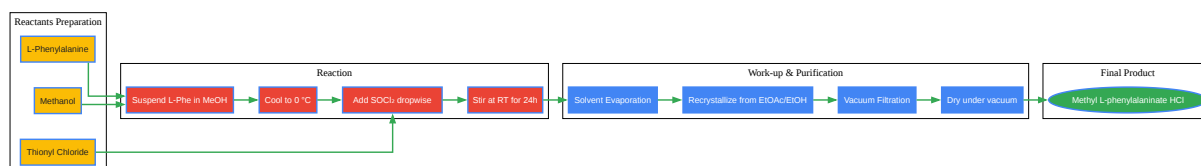
Data Presentation

The following table summarizes the quantitative data obtained from the synthesis of methyl L-phenylalaninate hydrochloride.

Parameter	Value	Reference
Reactants		
L-phenylalanine	9.03 g (54.7 mmol)	[1]
Thionyl Chloride	6.0 cm ³ (82.1 mmol)	[1]
Methanol	100 cm ³	[1]
Product		
Yield	9.45 g (97%)	[1]
Melting Point	150 - 154 °C	[1]
Appearance	White solid	[1]
Characterization		
¹ H NMR (250 MHz, D ₂ O) δ	7.45-7.37 (m, 3H), 7.28 (m, 2H), 4.42 (dd, 1H), 3.82 (s, 3H), 3.34 (dd, 1H), 3.21 (dd, 1H)	[1]
¹³ C NMR (62.5 MHz, D ₂ O) δ	170.1, 133.7, 129.4, 129.3, 128.2, 54.1, 53.6, 35.6	[1]
Optical Rotation [α] _D	-3.0° (c=1, H ₂ O)	[1]

Visualizations

Experimental Workflow Diagram:



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Caption: Experimental workflow for the synthesis of methyl L-phenylalaninate hydrochloride.

Safety Precautions

- Thionyl chloride is a corrosive and toxic substance. It should be handled with extreme care in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- The reaction of thionyl chloride with methanol is exothermic and generates HCl gas. Ensure proper temperature control and ventilation.
- Dispose of all chemical waste according to institutional guidelines.

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References

- 1. rsc.org [rsc.org]
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